

Proper Disposal of 1,4-Dioxan-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 1,4-Dioxan-2-one

Cat. No.: B042840

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For Immediate Reference: Do not dispose of **1,4-Dioxan-2-one** down the drain or with regular laboratory trash. This compound must be treated as hazardous waste and disposed of through an approved waste disposal facility in accordance with all applicable federal, state, and local regulations.^{[1][2]}

This guide provides essential safety and logistical information for the proper disposal of **1,4-Dioxan-2-one**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

I. Immediate Safety and Handling for Disposal

Before preparing **1,4-Dioxan-2-one** for disposal, ensure you are operating in a well-ventilated area, preferably within a certified chemical fume hood.^[3] Always wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Impervious gloves (e.g., Butyl rubber) are recommended.^[4]
- Eye Protection: Tightly fitting safety goggles or a face shield.^{[2][5]}
- Lab Coat: A fire/flammable-resistant lab coat should be worn.^[4]
- Clothing: Cotton-based, full-length pants and closed-toe shoes are mandatory.^[4]

II. Step-by-Step Disposal Procedure

The primary method for the disposal of **1,4-Dioxan-2-one** is to transfer it to a licensed hazardous waste disposal company.

- Containerization:
 - Keep the **1,4-Dioxan-2-one** waste in its original container if possible. The container must be in good condition and not leaking.
 - If the original container is compromised, transfer the waste to a new, compatible container that is clearly labeled.
 - Ensure the container is tightly closed to prevent the release of vapors.[\[4\]](#)[\[5\]](#)
- Labeling:
 - Clearly label the waste container as "Hazardous Waste."
 - The label must include the full chemical name: "**1,4-Dioxan-2-one**" and its CAS Number (3041-16-5).
 - Indicate the associated hazards (e.g., "Harmful if swallowed," "Causes serious eye irritation").
 - Attach a completed hazardous waste tag as required by your institution's Environmental Health & Safety (EHS) department.[\[4\]](#)
- Storage:
 - Store the sealed and labeled waste container in a designated, secure hazardous waste storage area.[\[4\]](#)
 - This area should be cool, dry, and well-ventilated.[\[3\]](#)
 - Store in secondary containment to prevent spills.[\[4\]](#)
- Arranging for Disposal:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not attempt to transport the hazardous waste off-site yourself.

III. Spill and Emergency Procedures

In the event of a spill, follow these procedures:

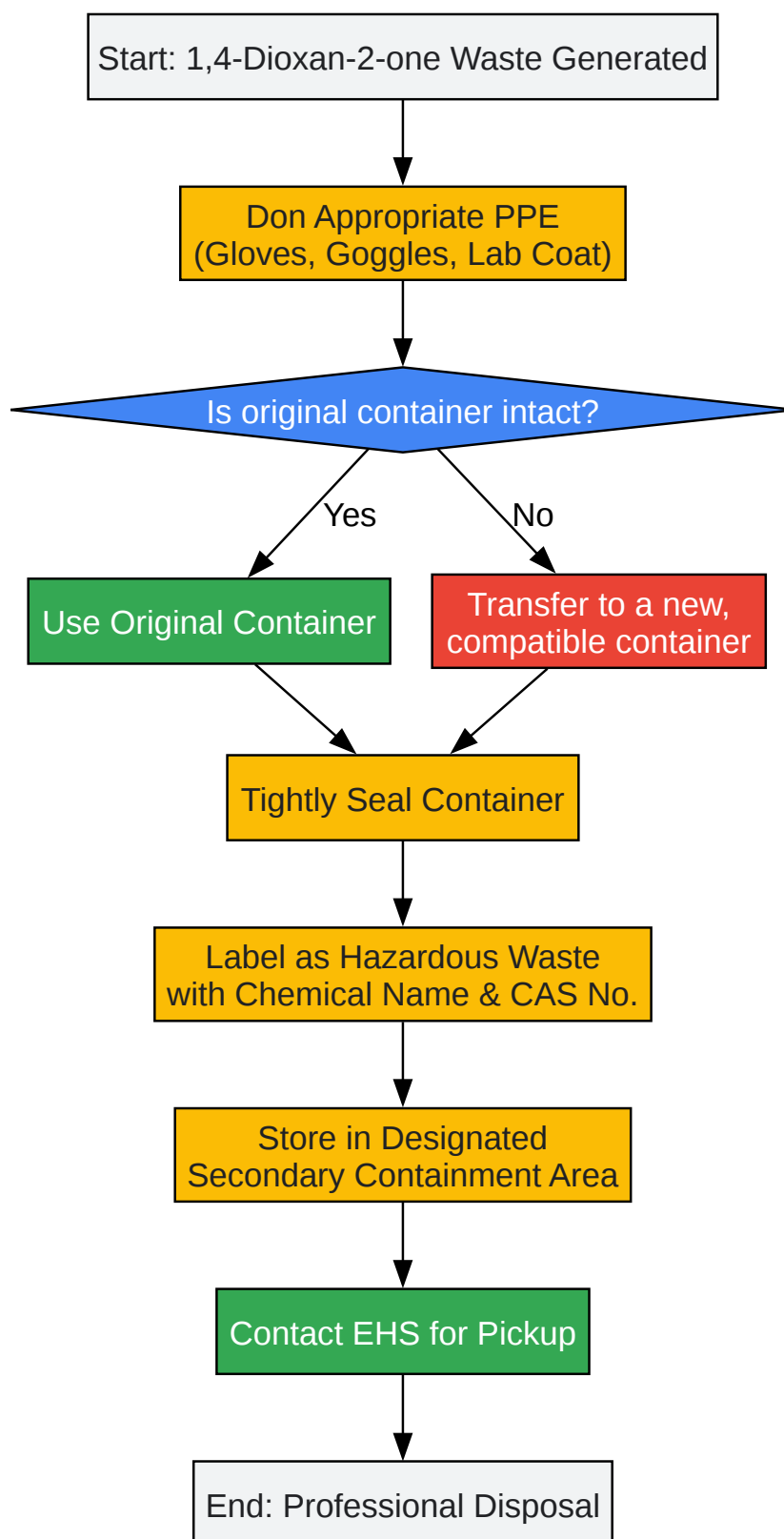
- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, contain the spill using an inert, dry absorbent material (e.g., vermiculite, dry sand).
 - Carefully sweep or scoop the absorbed material into a suitable container for disposal as hazardous waste.
 - Clean the affected area thoroughly.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's emergency response number and EHS department.
 - Provide details about the spilled chemical.

IV. Data Presentation: Hazard and Disposal Summary

Identifier	Information	Source
Chemical Name	1,4-Dioxan-2-one	TCI Chemicals SDS
Synonyms	p-Dioxanone	TCI Chemicals SDS
CAS Number	3041-16-5	TCI Chemicals SDS
Primary Hazards	Harmful if swallowed, Causes serious eye irritation, Causes skin irritation.	[5]
Disposal Method	Dispose of contents/container to an approved waste disposal plant.	[2]
Container Handling	Keep container tightly closed. Handle uncleaned containers as the product itself.	[5]
Regulatory Note	Waste disposal must be in accordance with federal, state, and local environmental control regulations.	[1][2]

V. Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1,4-Dioxan-2-one**.



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Caption: Workflow for the safe disposal of **1,4-Dioxan-2-one** waste.

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